

Solubility Profile of Mono-methyl Terephthalate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Mono-methyl terephthalate

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This technical guide provides a comprehensive overview of the solubility of **mono-methyl terephthalate** (MMT) in various organic solvents. An understanding of MMT's solubility is critical for its application in synthesis, purification, formulation, and various industrial processes. This document collates available quantitative and qualitative solubility data, outlines a detailed experimental protocol for solubility determination, and presents a visual workflow for this procedure.

Core Topic: Solubility of Mono-methyl Terephthalate

Mono-methyl terephthalate (MMT), the monoester of terephthalic acid, is a key intermediate in the production of polyesters and other polymers. Its molecular structure, containing both a polar carboxylic acid group and a less polar methyl ester and aromatic ring, results in a varied solubility profile that is crucial for its handling and use in chemical processes.

Data Presentation: Quantitative Solubility Data

The following tables summarize the available quantitative solubility data for **mono-methyl terephthalate** in select organic solvents. It is important to note that comprehensive solubility data for MMT across a wide range of organic solvents is limited in publicly available literature.

Table 1: Solubility of **Mono-methyl Terephthalate** in Methanol

Temperature (K)	Temperature (°C)	Solubility (mole fraction x 10 ³)
280.31	7.16	1.34
288.01	14.86	1.83
298.36	25.21	2.87
308.15	35.00	4.31
318.25	45.10	6.42

Data sourced from a study on the solubility of MMT in methanol-water mixtures, where the solute-free mass fraction of methanol is 1.0.[1]

Table 2: Solubility of **Mono-methyl Terephthalate** in Methanol and Chloroform at Low Temperatures[2]

Temperature (°C)	Solubility in Methanol (g / 100 g)	Solubility in Chloroform (g / 100 g)
0	0.8	0.2
10	1.3	0.4
20	2.1	0.7

Table 3: Solubility of **Mono-methyl Terephthalate** in a Mixed Solvent System

Solvent	Solubility
Chloroform/Methanol (1:1)	50 mg/mL

Qualitative Solubility Information

For several other common organic solvents, only qualitative data is available. **Mono-methyl terephthalate** is reported to be soluble in the following solvents, although specific quantitative data at various temperatures is not readily available in the cited literature[3]:

- Alcohol (general)
- Ether
- Benzene

It is slightly soluble in water.[\[4\]](#)

Experimental Protocols: Solubility Determination

To obtain precise and comprehensive solubility data for **mono-methyl terephthalate** in various organic solvents, a standardized experimental protocol is necessary. The gravimetric method is a reliable and widely used technique for determining the solubility of a solid in a liquid.

Objective: To determine the solubility of **mono-methyl terephthalate** in a given organic solvent at a specific temperature.

Materials:

- **Mono-methyl terephthalate** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic shaker or water bath
- Calibrated thermometer
- Conical flasks with stoppers
- Syringe filters (solvent-compatible, e.g., PTFE)
- Pipettes
- Evaporating dishes or vials
- Drying oven or vacuum desiccator

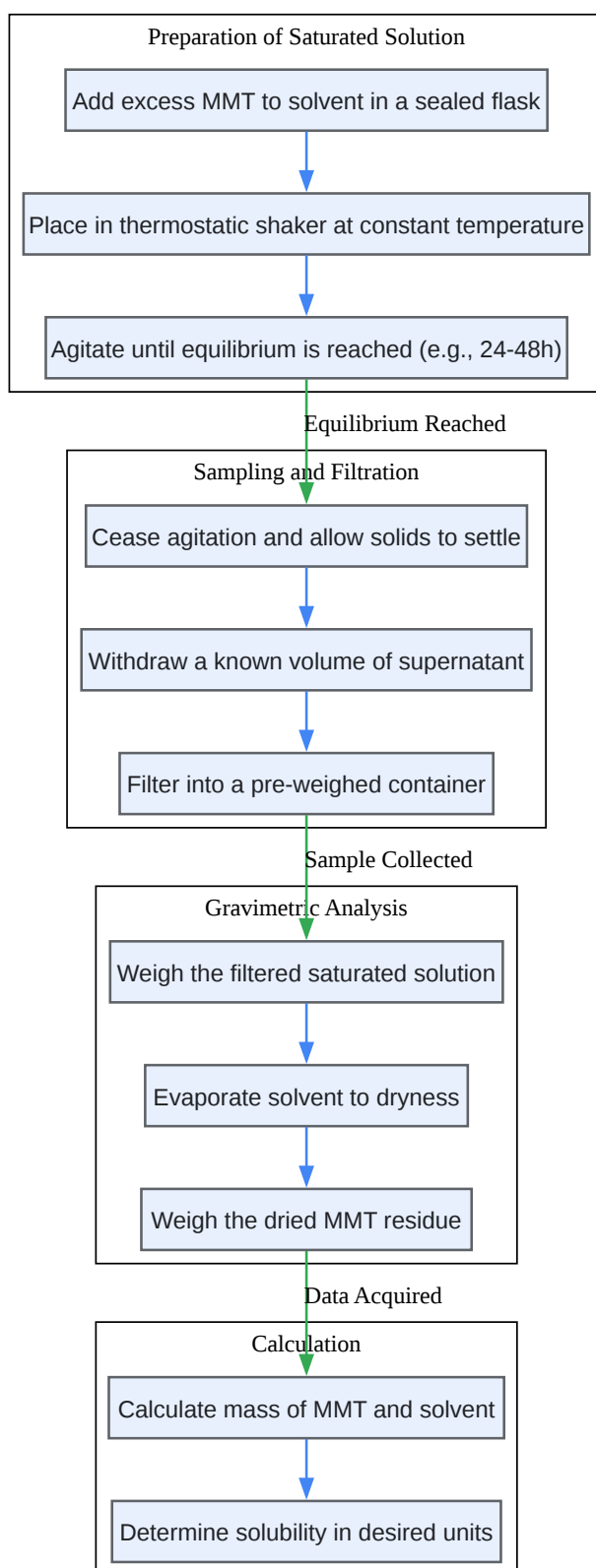
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **mono-methyl terephthalate** to a known volume of the selected organic solvent in a conical flask. The presence of undissolved solid is essential to ensure saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatic shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient duration (e.g., 24-48 hours) to ensure that solid-liquid equilibrium is reached.
- Sample Withdrawal and Filtration:
 - Once equilibrium is achieved, cease agitation and allow the solution to stand for a period to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or temperature-equilibrated pipette to prevent premature crystallization.
 - Filter the withdrawn sample through a syringe filter into a pre-weighed evaporating dish or vial. This step is crucial to remove any undissolved microcrystals.
- Solvent Evaporation and Weighing:
 - Record the exact weight of the filtered saturated solution.
 - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without causing decomposition of the MMT. Alternatively, use a vacuum desiccator at room temperature.
 - Continue the drying process until a constant weight of the solid residue is achieved.
 - Cool the dish in a desiccator to room temperature before weighing.

- Weigh the dish containing the dry MMT residue on an analytical balance.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **mono-methyl terephthalate** by subtracting the initial weight of the empty dish from the final constant weight.
 - Calculate the mass of the solvent by subtracting the mass of the dissolved MMT from the total mass of the saturated solution sample.
 - Express the solubility in the desired units, such as grams of solute per 100 g of solvent (g/100g) or mole fraction.

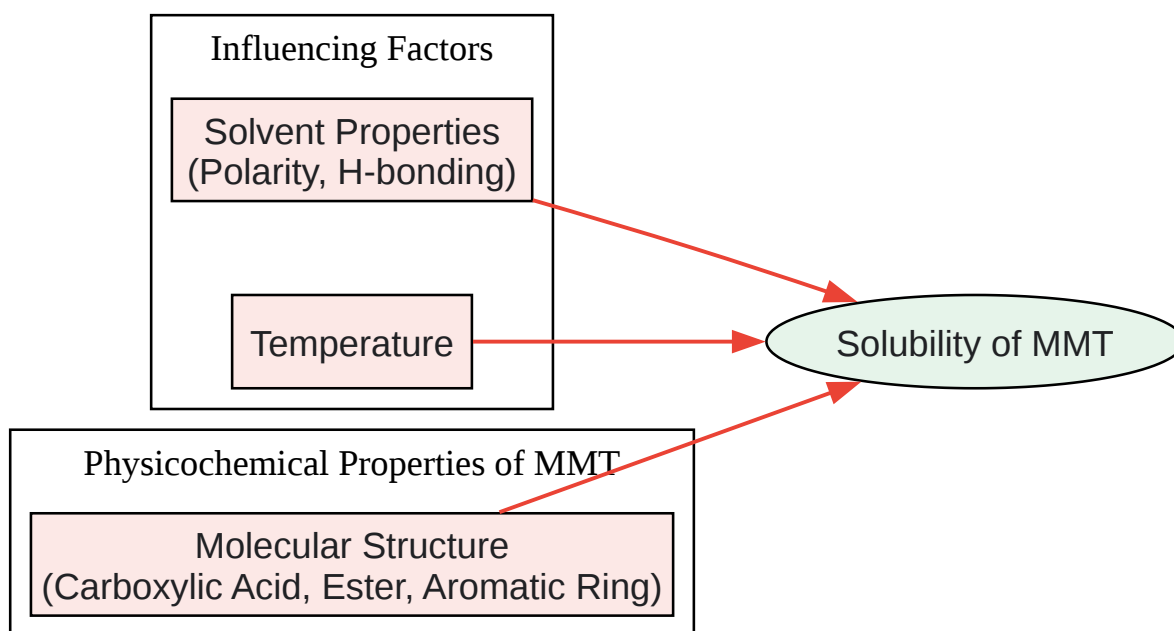
Mandatory Visualization

The following diagrams illustrate the logical workflow for the experimental determination of **mono-methyl terephthalate** solubility.



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Caption: Experimental workflow for determining the solubility of MMT.



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Caption: Factors influencing the solubility of **Mono-methyl Terephthalate**.

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